

# 28-Deoxonimbolide: A Technical Guide for Preclinical Research

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## Compound of Interest

Compound Name: 28-Deoxonimbolide

Cat. No.: B237985

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## Introduction

**28-Deoxonimbolide** is a limonoid, a class of tetranortriterpenoids, naturally occurring in the seeds of the neem tree, *Azadirachta indica*.<sup>[1][2]</sup> This compound is of significant interest to the biomedical research community for its potential anti-inflammatory and anticancer properties.<sup>[2]</sup> Preliminary studies suggest that its mechanism of action may involve the modulation of critical cellular signaling pathways, including the NF- $\kappa$ B pathway, and the induction of apoptosis.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the existing literature on **28-Deoxonimbolide**, focusing on its anticancer activity, and offers detailed experimental protocols and data presented in a structured format to facilitate further basic and preclinical research.

## Quantitative Data

Currently, specific IC<sub>50</sub> values for **28-Deoxonimbolide** across a wide range of cancer cell lines are not readily available in the public domain. However, research on the closely related limonoid, nimbolide, also isolated from *Azadirachta indica*, provides valuable insight into the potential potency of this class of compounds. The following table summarizes the IC<sub>50</sub> values of nimbolide in various cancer cell lines, which can serve as a preliminary reference for designing cytotoxicity studies with **28-Deoxonimbolide**.

Cell Line	Cancer Type	IC50 (μM)	Reference
U937	Leukemia	1 - 2.5	[3]
PC-3	Prostate Cancer	2	[3]

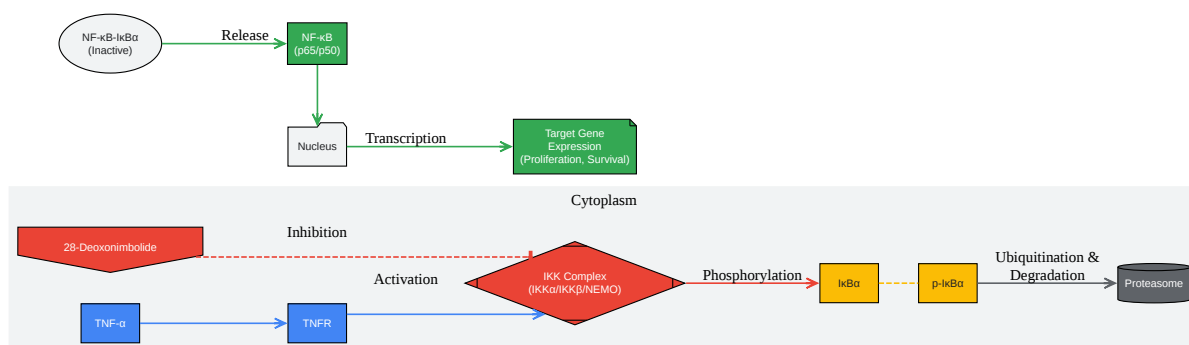
Note: This data is for nimbolide, a related compound, and should be used as a preliminary guide for **28-Deoxonimbolide** research.

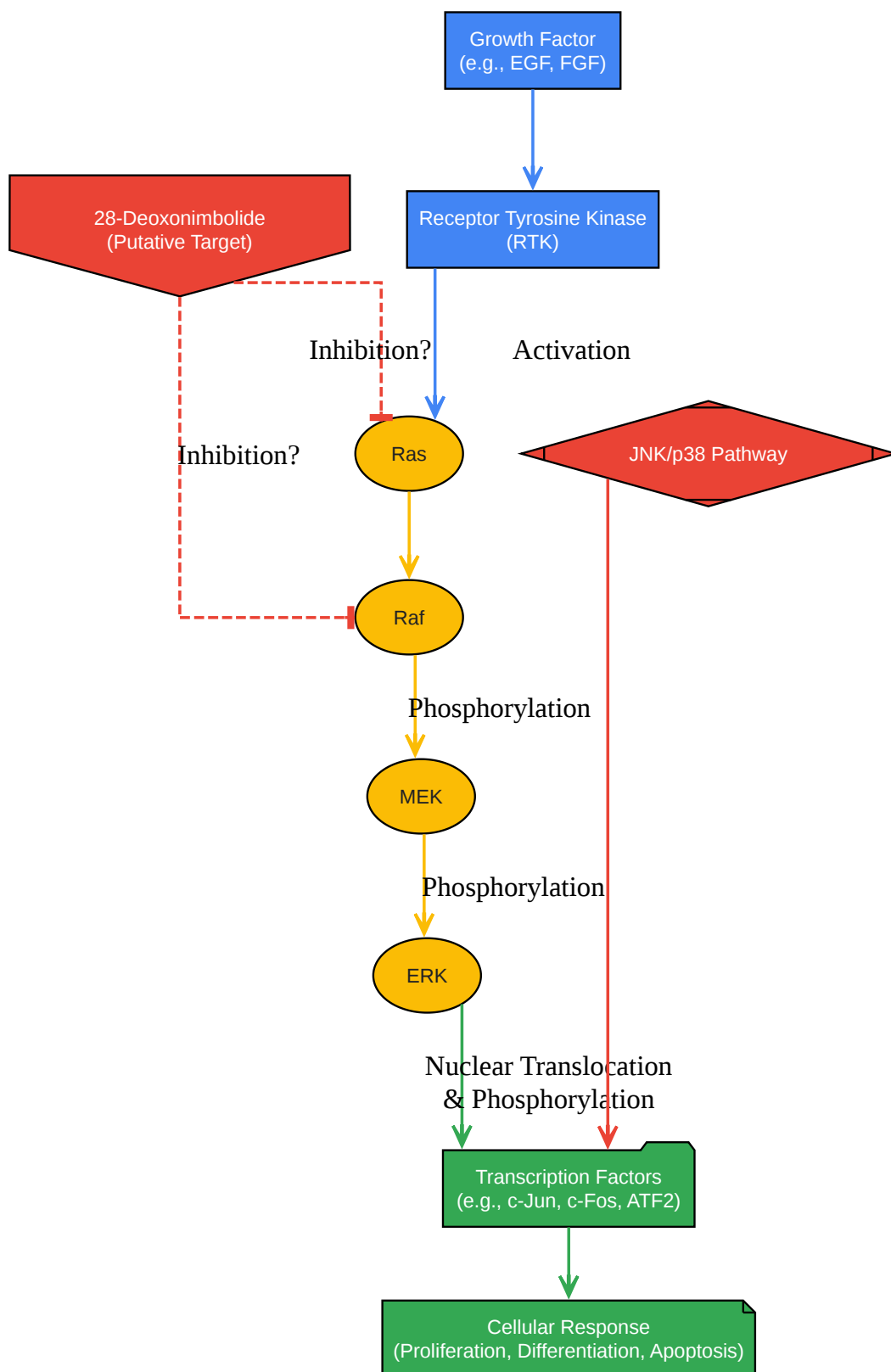
## Signaling Pathways

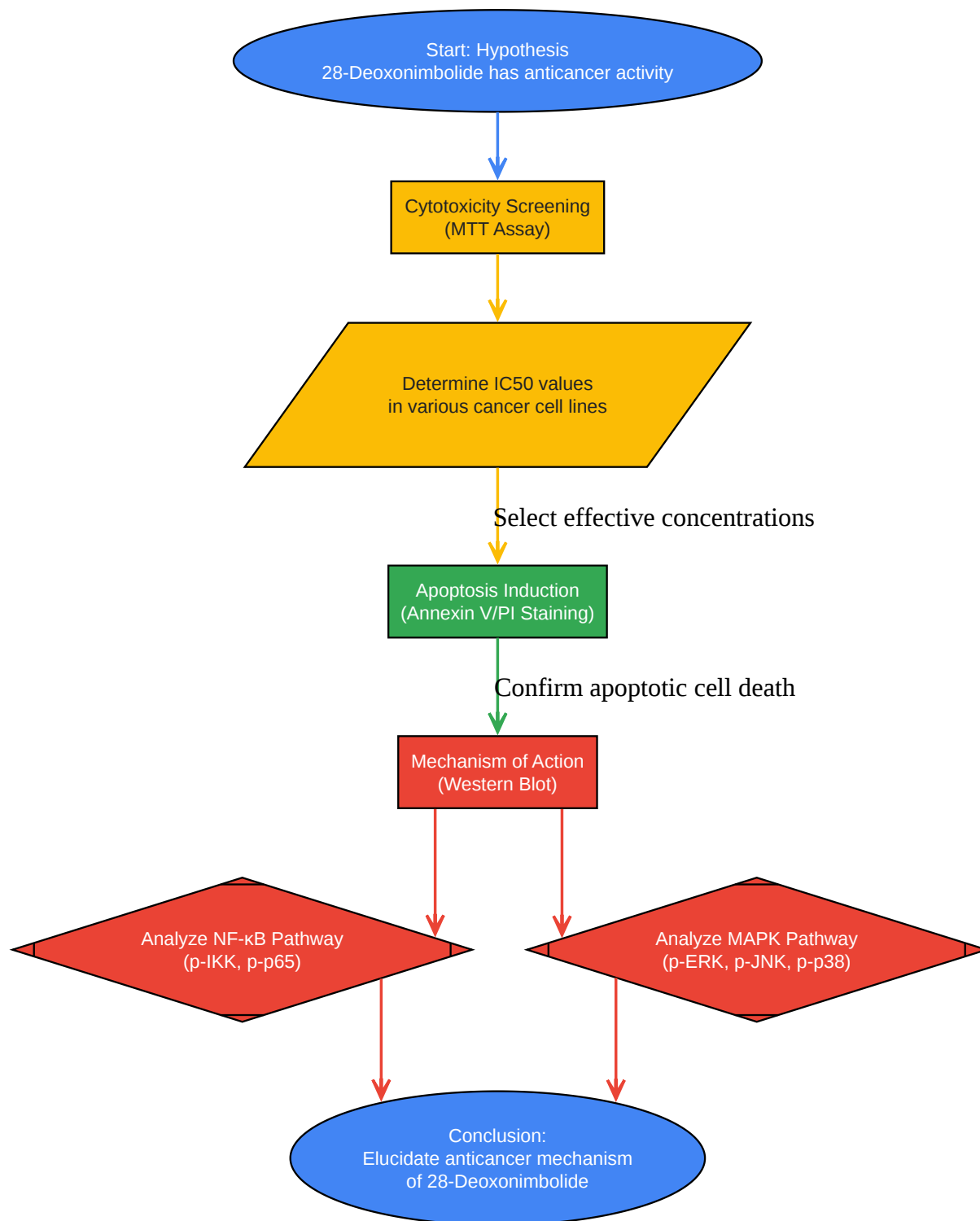
The anticancer effects of **28-Deoxonimbolide** are believed to be mediated through the modulation of key signaling pathways that regulate cell survival, proliferation, and apoptosis.

### NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) signaling pathway is a crucial regulator of cellular responses to stress and is frequently dysregulated in cancer, promoting cell survival and proliferation. Studies suggest that **28-Deoxonimbolide** may exert its anticancer effects by inhibiting this pathway.[2] The canonical NF-κB pathway is a primary target for therapeutic intervention.







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## References

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- 3. 28-Deoxonimbolide | C<sub>27</sub>H<sub>32</sub>O<sub>6</sub> | CID 14467538 - PubChem [pubchem.ncbi.nlm.nih.gov]
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